

# furfuryl hexanoate physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Furfuryl hexanoate

Cat. No.: B1593814

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An In-depth Technical Guide to **Furfuryl Hexanoate**

## Introduction

**Furfuryl hexanoate** (CAS No. 39252-02-3) is an ester recognized for its characteristic fruity aroma, which makes it a valuable compound in the flavor and fragrance industry.[1] Chemically, it is derived from furfuryl alcohol, a biomass-derived building block, and hexanoic acid.[1][2] This guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, synthesis and analysis protocols, and safety information, tailored for researchers and professionals in drug development and chemical sciences.

## Chemical and Physical Properties

**Furfuryl hexanoate** is a colorless to pale yellow liquid with low volatility and moderate solubility in organic solvents.[1] Its stability is generally good under normal conditions, though it can be sensitive to strong acids or bases.[1]

## Identifiers and Structure

Property	Value	Source(s)
IUPAC Name	furan-2-ylmethyl hexanoate	[3]
Synonyms	Furfuryl n-hexanoate, 2-Furylmethyl hexanoate, Furfuryl caproate	[3][4][5]
CAS Number	39252-02-3	[3][6]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>3</sub>	[1][3][7]
SMILES	<chem>CCCCC(=O)OCC1=CC=CO1</chem>	[1][3][7]
InChI	InChI=1S/C11H16O3/c1-2-3-4-7-11(12)14-9-10-6-5-8-13-10/h5-6,8H,2-4,7,9H2,1H3	[1][3][6]
InChIKey	IBIDUABZZSJJNF-UHFFFAOYSA-N	[3][6]

## Physical and Chemical Data

Property	Value	Source(s)
Molecular Weight	196.24 g/mol	[3][7]
Monoisotopic Mass	196.109944368 Da	[3]
Appearance	Colorless to pale yellow clear liquid	[1][5]
Density	1.003 - 1.014 g/mL at 25 °C	[5][8]
Boiling Point	149-150 °C at 50 mm Hg	[5][8]
Refractive Index	1.452 - 1.459 at 20 °C	[5][8]
Flash Point	107.22 °C (225.00 °F) TCC	[5]
XLogP3	2.6	[3]

## Spectroscopic and Chromatographic Data

Spectroscopic and chromatographic techniques are essential for the identification and quantification of **furfuryl hexanoate**.

## Spectroscopic Information

Technique	Data Highlights	Source(s)
Mass Spectrometry (MS)	Available as GC-MS data. Top 5 peaks (EI): 81, 98, 43, 82, 52 m/z.	[3][4]
Fourier-Transform Infrared (FTIR)	Spectra available from sources like Sigma-Aldrich.	[3][4]
Nuclear Magnetic Resonance (NMR)	<sup>13</sup> C NMR spectra are available.	[4]

## Chromatographic Data

Technique	Column/Conditions	Kovats Retention Index	Source(s)
Gas Chromatography (GC)	Standard non-polar (e.g., SE-30)	1343	[3][6]
Gas Chromatography (GC)	Semi-standard non-polar	1368	[3]
Gas Chromatography (GC)	Standard polar	1850 - 1859.1	[3]

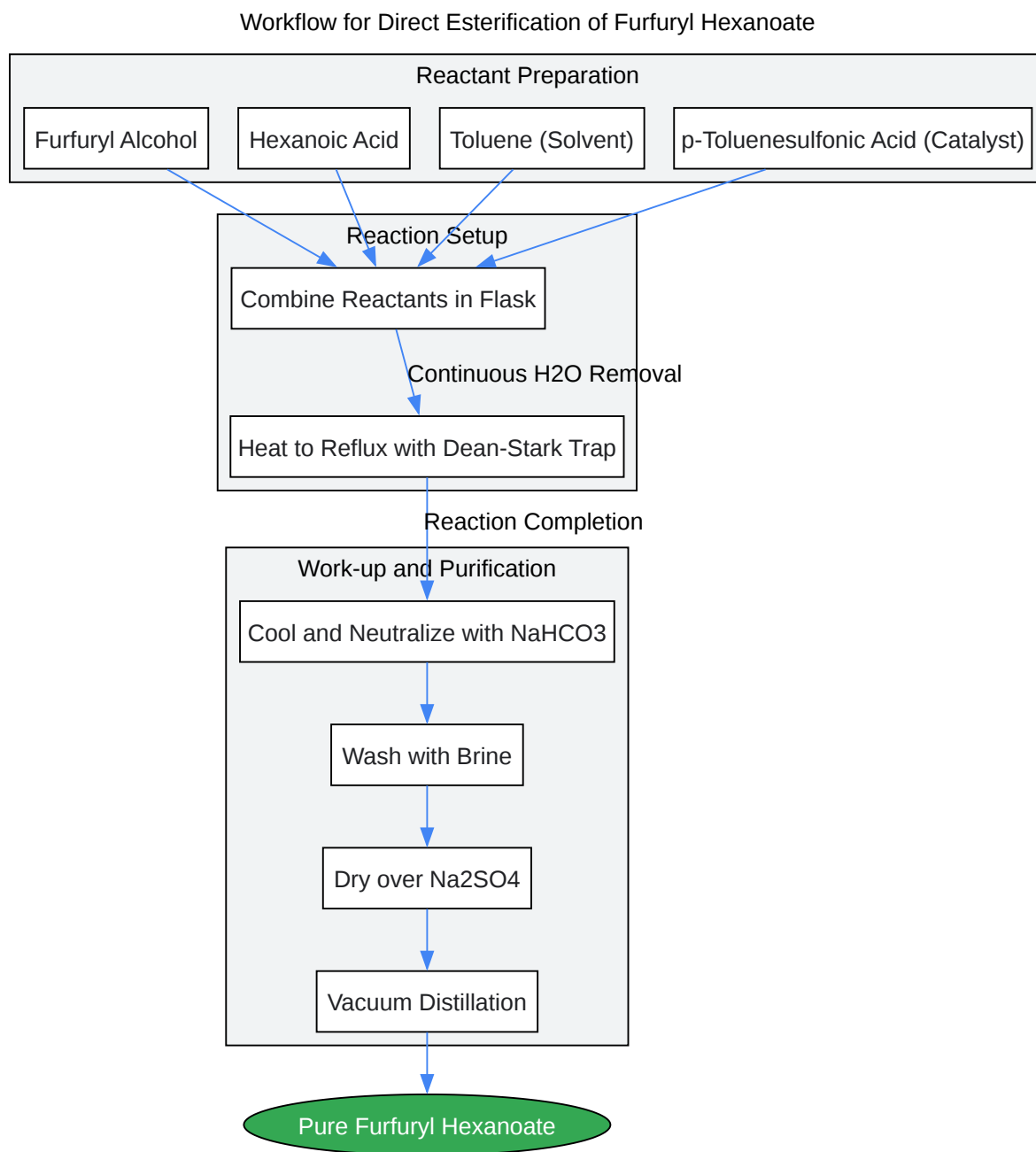
## Experimental Protocols

### Synthesis of Furfuryl Hexanoate

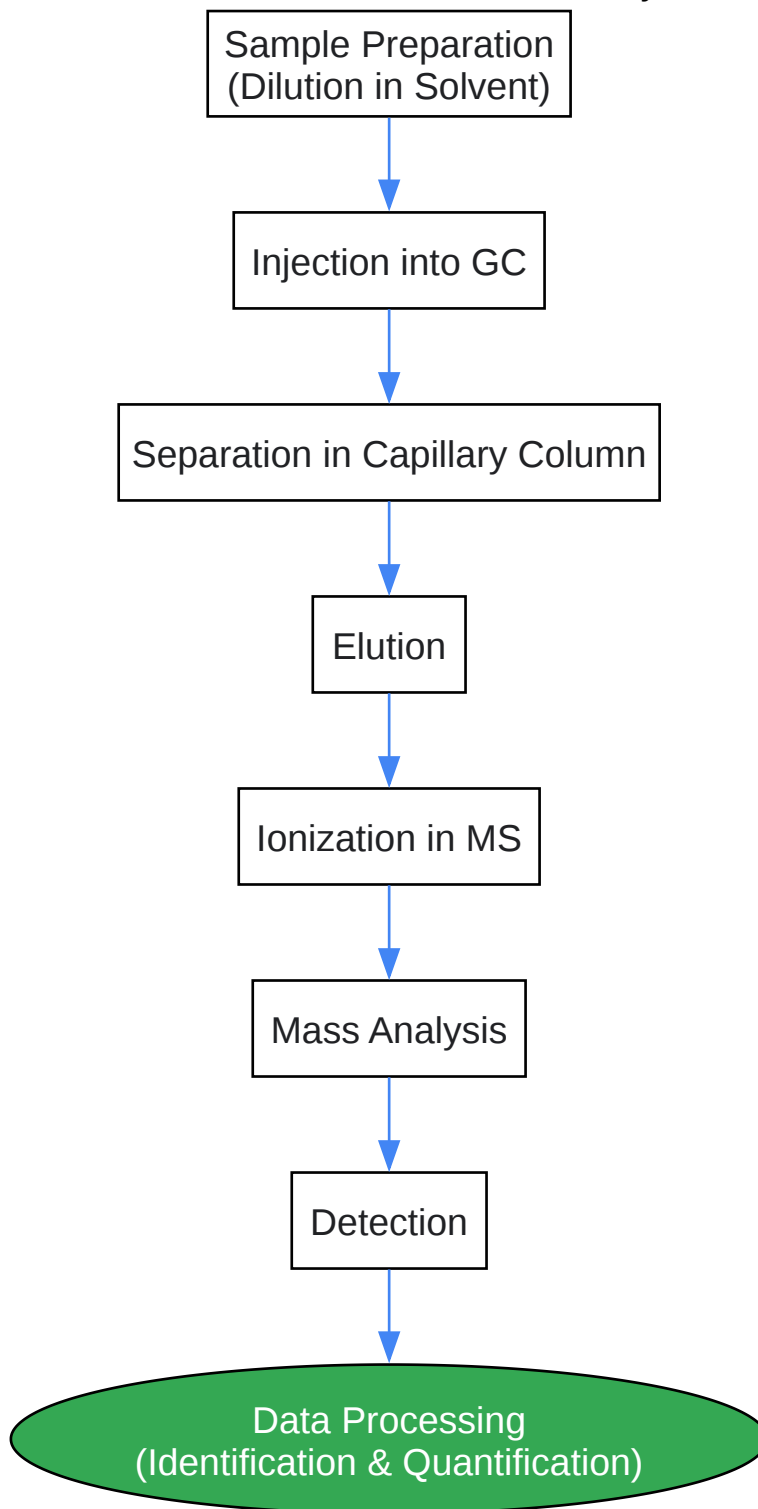
Two primary chemo-catalytic pathways for the synthesis of **furfuryl hexanoate** are direct esterification and acylation with hexanoic anhydride.[9]

This method involves the reaction of furfuryl alcohol with hexanoic acid using an acid catalyst.  
[9]

- **Reactant Preparation:** In a round-bottom flask equipped with a Dean-Stark apparatus and condenser, combine furfuryl alcohol (1 molar equivalent) and hexanoic acid (1 molar equivalent).
- **Solvent and Catalyst Addition:** Add a suitable solvent for azeotropic distillation, such as toluene. Add a catalytic amount of an acid catalyst (e.g., p-toluenesulfonic acid).
- **Reaction:** Heat the mixture to reflux. The water produced during the reaction is continuously removed via the Dean-Stark trap to drive the equilibrium towards ester formation.[9]
- **Monitoring:** Monitor the reaction progress by tracking the amount of water collected or by using techniques like GC-MS.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by vacuum distillation.



## General Workflow for GC-MS Analysis

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## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. iris.unive.it [iris.unive.it]
- 3. Furfuryl hexanoate | C<sub>11</sub>H<sub>16</sub>O<sub>3</sub> | CID 557222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. thegoodscentcompany.com [thegoodscentcompany.com]
- 6. Furfuryl hexanoate [webbook.nist.gov]
- 7. bocsci.com [bocsci.com]
- 8. FURFURYL HEXANOATE | 39252-02-3 [chemicalbook.com]
- 9. Furfuryl hexanoate | 39252-02-3 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [furfuryl hexanoate physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593814#furfuryl-hexanoate-physical-and-chemical-properties]

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